

physical and chemical properties of triethanolamine borate

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Compound of Interest		
Compound Name:	Triethanolamine borate	
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Triethanolamine Borate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Triethanolamine borate, also known as boratrane, is a versatile chemical compound with a range of applications stemming from its unique physical and chemical properties. This technical guide provides an in-depth overview of **triethanolamine borate**, including its core properties, synthesis methodologies, and relevant experimental workflows. The information is tailored for professionals in research, science, and drug development who require a detailed understanding of this compound.

Core Physical and Chemical Properties

Triethanolamine borate is a white, crystalline solid that is soluble in water and alcohol.[1] It is recognized for its thermal stability and flame-retardant properties.[2] The key physical and chemical data are summarized in the tables below for easy reference and comparison.

Table 1: General and Physical Properties of **Triethanolamine Borate**



Property	Value	Source(s)
Molecular Formula	C6H12BNO3	[3]
Molar Mass	156.98 g/mol	[4]
Appearance	White to off-white crystalline powder or solid	[1][5]
Melting Point	235-237 °C (lit.)	[2][6]
Boiling Point	149.6 °C at 760 mmHg	[7]
Density	1.13 g/cm ³	[7]
Flash Point	44.3 °C	[7]
Vapor Pressure	3.99 mmHg at 25°C	
Solubility	Soluble in water and most organic solvents. Slightly soluble in acetone and benzene.	[1][5][6]
Odor	Odorless	[1][6]

Table 2: Chemical Identifiers and Spectroscopic Data



Identifier/Data	Value/Description	Source(s)
CAS Number	283-56-7, 15277-97-1	[3][8]
IUPAC Name	2,8,9-trioxa-5-aza-1- borabicyclo[3.3.3]undecane	[4]
¹H NMR (500 MHz, CDCl₃)	δ=3.65 (t, J=5.5 Hz, 6H), 3.04 (t, J=5.5 Hz, 6H)	[3]
¹³ C NMR (125 MHz, CDCl ₃)	62.1, 59.3	[3]
IR (ATR)	2988, 2853, 1469, 1370, 1258, 1160, 1115, 1063, 1026, 1001, 933, 889, 730, 621, 560 cm ⁻¹	[3]
рКа	6.40 ± 0.20 (Predicted)	[1][6]

Experimental Protocols

The synthesis of **triethanolamine borate** typically involves the esterification reaction between boric acid and triethanolamine.[9] Several methods have been reported, with variations in solvents and reaction conditions.

Method 1: Synthesis in Aqueous Medium

This method involves the direct reaction of boric acid and triethanolamine in the presence of water to facilitate solubility.

Protocol:

- To a 25 mL flask, add boric acid (50 mmol) and triethanolamine (50 mmol).[3]
- Add 3 mL of water to the flask to aid in the dissolution of the reactants.
- Equip the flask with a short path distillation apparatus.
- Heat the reaction mixture to 120 °C.[3]



- Continue heating until no more water is collected in the distillation apparatus, indicating the completion of the reaction.[3]
- The resulting product, boratrane, can be isolated and recrystallized from acetonitrile for purification.[3]

Method 2: Synthesis with a Two-Liquid Solvent System

This process utilizes a dual-solvent system to improve reaction efficiency and product purity.

Protocol:

- Prepare a mixture of boric acid and triethanolamine.
- Introduce a two-liquid solvent system. One liquid acts as a solvent for the reactants only,
 while the other is a solvent for both the reactants and the product.[10]
- Heat the mixture, allowing the water formed during the reaction to be removed by azeotropic distillation.[9][10]
- After the calculated amount of water has been collected, the solvent is evaporated.
- The crude product is then purified by recrystallization from a suitable solvent, such as acetonitrile.[9][10]

Method 3: Synthesis of Triethanolaminetriborate

A variation of the synthesis produces triethanolaminetriborate, which has a higher boron content.

Protocol:

- In a covered reactor equipped with a stirrer, thermostat, and water condenser, combine triethanolamine and boric acid in a 1:3 molar ratio.[11]
- The reaction is exothermic and takes place at approximately 114 °C.[11][12]
- Heat the mixture for about 40 minutes.[11]

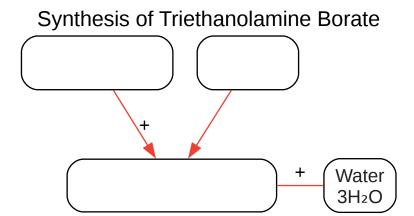


- The reaction is considered complete when the volume of collected reaction water equals the calculated theoretical volume.[11]
- The final product is a highly viscous, clear yellowish liquid.[11]

Visualizations Chemical Synthesis of Triethanolamine Borate

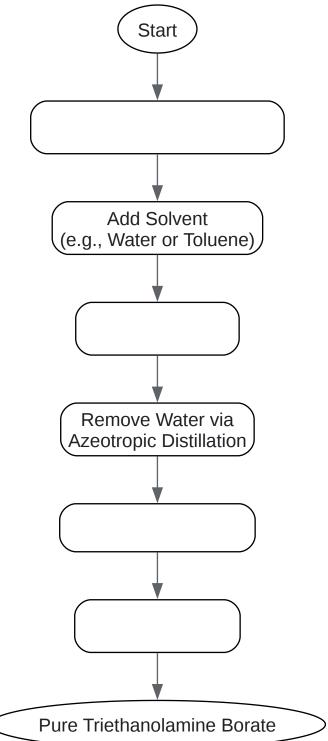
The following diagram illustrates the chemical reaction for the synthesis of **triethanolamine borate** from triethanolamine and boric acid.







General Experimental Workflow



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